

Toxicological Profile of Acephate in Non-Target Organisms: An In-Depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acephate

Cat. No.: B021764

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Acephate (O,S-dimethyl acetylphosphoramidothioate) is a broad-spectrum organophosphate insecticide used to control a wide range of sucking and biting insects on various agricultural crops and ornamental plants.[1][2] Its systemic action and conversion to the more potent acetylcholinesterase inhibitor, methamidophos, contribute to its efficacy.[2][3] However, the widespread use of **acephate** raises concerns about its potential impact on non-target organisms, including mammals, birds, fish, aquatic invertebrates, and beneficial insects. This technical guide provides a comprehensive overview of the toxicological profile of **acephate** in these non-target species, presenting quantitative toxicity data, detailed experimental methodologies, and an exploration of the key signaling pathways involved in its toxicity and detoxification.

Acute and Chronic Toxicity Data

The toxicity of **acephate** to non-target organisms varies significantly depending on the species and the duration of exposure. The following tables summarize the available quantitative data for acute and chronic toxicity endpoints.

Table 1: Acute Toxicity of Acephate to Non-Target Organisms

Organism Class	Species	Endpoint	Value	Exposure Route	Reference
Mammals	Rat (male)	LD50	1400 mg/kg bw	Oral	[4]
	Rat (female)	LD50	1000 mg/kg bw	Oral	[4]
	Mouse	LD50	360 mg/kg bw	Oral	[4]
	Beagle Dog	Minimum Lethal Dose	680 mg/kg bw	Oral	[4]
	Rabbit	LD50	>10,000 mg/kg bw	Dermal	[4]
Birds	Dark-eyed Junco (Junco hyemalis)	LD50	106 mg/kg bw	Oral	[5]
	Bobwhite Quail (Colinus virginianus)	LC50 (5-day)	1485 mg/kg in diet	Dietary	[5]
Fish	Labeo rohita	LC50 (96 h)	1550-3000 mg/L	Water	[4][6]
	Guppy (Poecilia reticulata)	LC50 (96 h)	0.894 mg/L	Water	
Aquatic Invertebrates	Mayfly larvae	-	Very Sensitive	Water	[7]
	Stonefly, Damselfly, Mosquito larvae	-	Less Sensitive	Water	[7]
	Honey Bees	Apis mellifera	LD50	1.2 µ g/bee	Oral

Apis mellifera	LC50 (48 h)	6.97 mg/L	Feeding	[8]
----------------	-------------	-----------	---------	-----

Table 2: Chronic and Sublethal Effects of Acephate on Non-Target Organisms

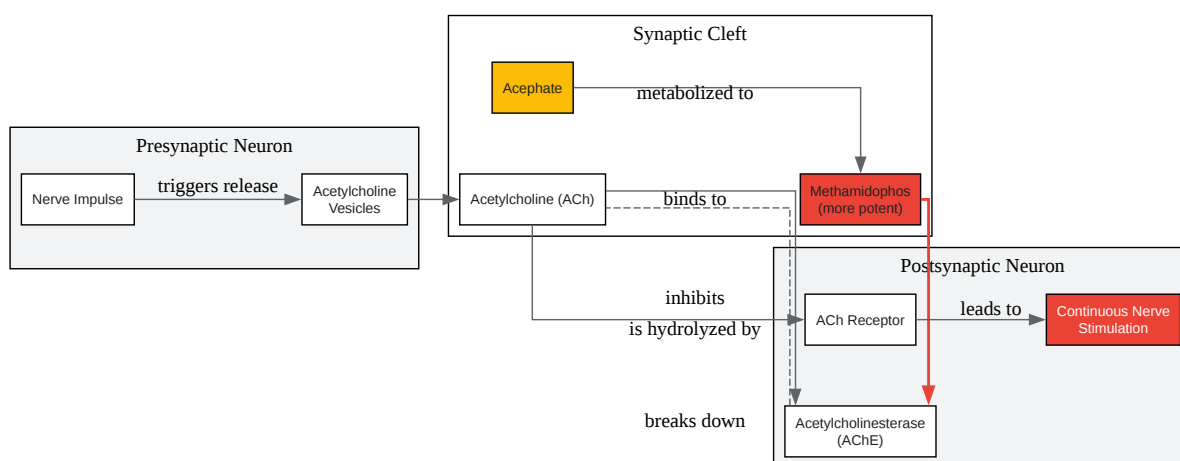
Organism Class	Species	Endpoint	Value/Effect	Duration	Reference
Mammals	Rat	NOAEL (multigenerational)	Not established; reduced mating and litter size at ≥ 50 ppm	Multigenerational	[9]
Birds	Bobwhite Quail (Colinus virginianus)	NOEC (reproduction)	<5 ppm in diet	-	[10]
	Mallard Duck (Anas platyrhynchos)	NOEC (reproduction)	<20 ppm in diet	-	[10]
Fish	Labeo rohita	Sublethal effects	Reduced amylase activity and total protein content	30 days	[6]
Aquatic Invertebrates	Daphnia magna	NOEC (reproduction)	0.150 mg/L	21 days	
Honey Bees	Apis mellifera	Sublethal effects	Reduced egg laying at 0.25 ppm in syrup	14 days	

Key Signaling Pathways

The toxicity of **acephate** is primarily mediated through its interaction with the nervous system. However, organisms possess detoxification pathways to metabolize and eliminate this compound.

Acetylcholinesterase Inhibition Pathway

The principal mechanism of **acephate**'s toxicity is the inhibition of the enzyme acetylcholinesterase (AChE). **Acephate** itself is a weak inhibitor, but it is metabolically converted to methamidophos, a much more potent inhibitor.^[11] AChE is crucial for terminating nerve impulses by hydrolyzing the neurotransmitter acetylcholine in the synaptic cleft. Inhibition of AChE leads to an accumulation of acetylcholine, resulting in continuous nerve stimulation, which manifests as tremors, convulsions, and ultimately paralysis and death.

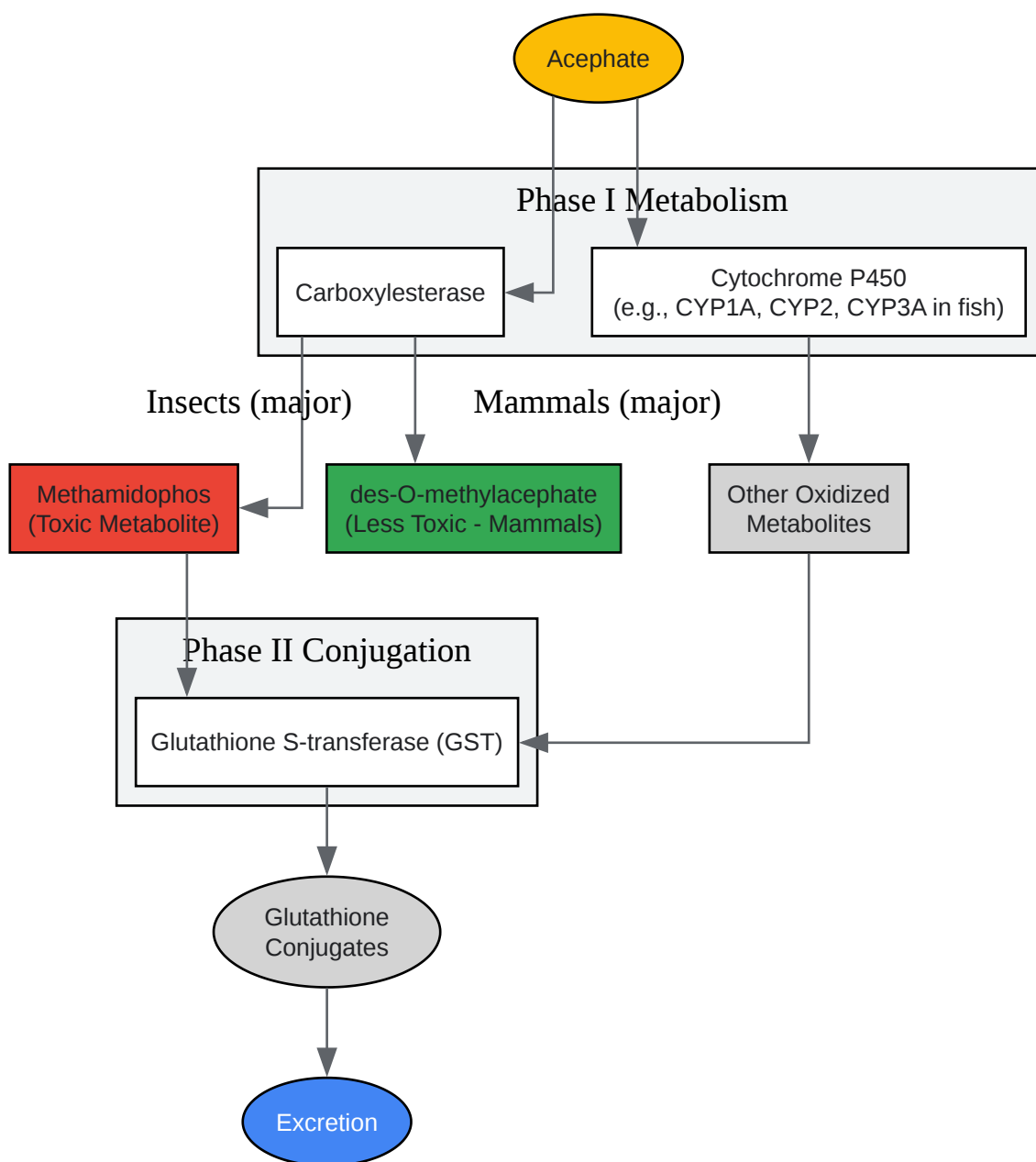


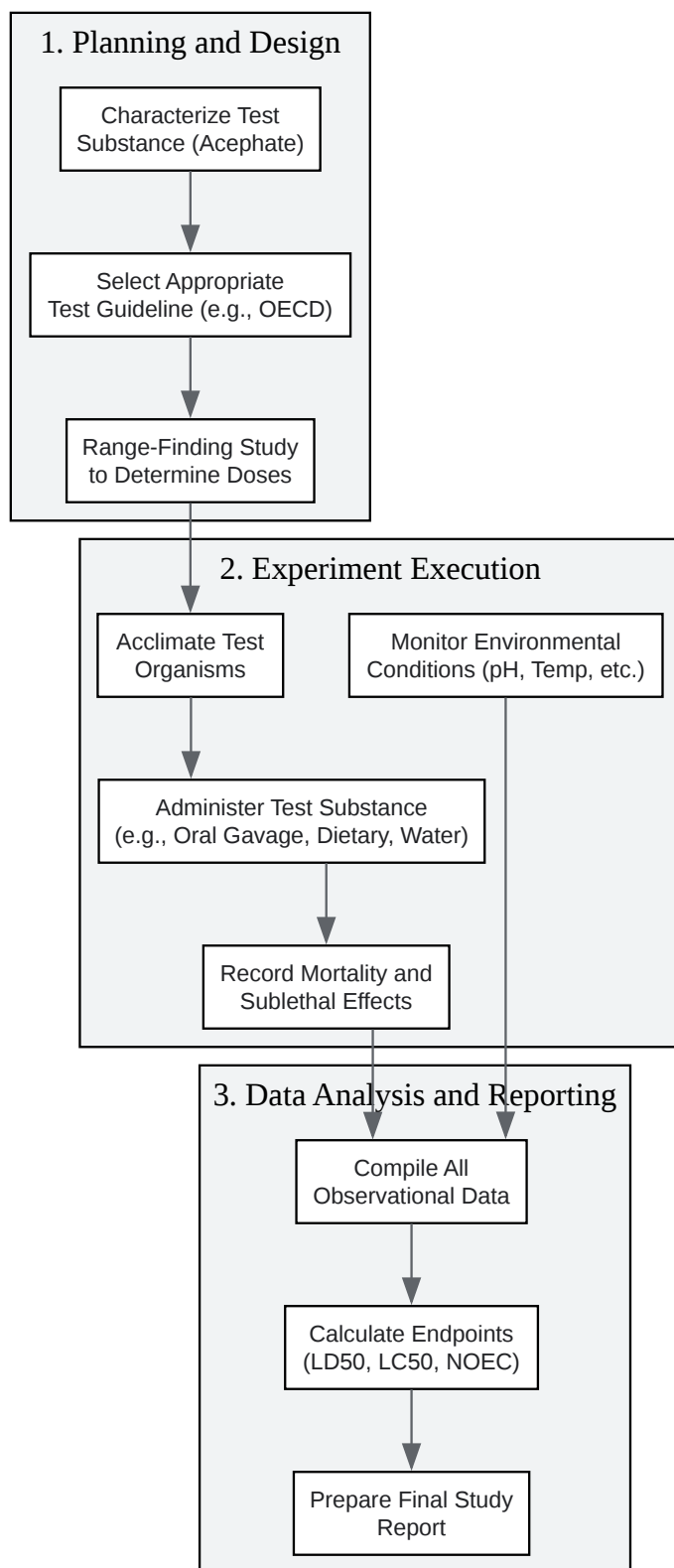
[Click to download full resolution via product page](#)

Mechanism of Acetylcholinesterase (AChE) inhibition by **acephate** and its metabolite methamidophos.

Detoxification and Metabolism Pathway

Non-target organisms have enzymatic systems to metabolize and detoxify **acephate**. The primary metabolic pathways involve carboxylesterases, cytochrome P450 (CYP) monooxygenases, and glutathione S-transferases (GSTs). In mammals, **acephate** is primarily metabolized to the non-cholinesterase inhibiting compound, des-O-methyl**acephate**.^[11] A smaller fraction is converted to the more toxic methamidophos. In insects, the conversion to methamidophos is a more dominant pathway, which contributes to its selective toxicity.^[11] Further metabolism by CYPs and conjugation by GSTs facilitate the excretion of these compounds.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Evaluation of a Brain Acetylcholinesterase Extraction Method and Kinetic Constants after Methyl-Paraoxon Inhibition in Three Brazilian Fish Species - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Frontiers | Degradation of Acephate and Its Intermediate Methamidophos: Mechanisms and Biochemical Pathways [frontiersin.org]
- 3. pubs.acs.org [pubs.acs.org]
- 4. ijcr.org [ijcr.org]
- 5. COMPARATIVE TESTING OF THE ORAL TOXICITY OF ACEPHATE, DIMETHOATE AND METHOMYL TO HONEYBEES, BUMBLEBEES AND SYRPHIDAE | International Society for Horticultural Science [ishs.org]
- 6. ijrti.org [ijrti.org]
- 7. Predicting Acute Oral Toxicity in Bobwhite Quail: Development of QSAR Models for LD50 [mdpi.com]
- 8. Functional and Structural Diversity of Insect Glutathione S-transferases in Xenobiotic Adaptation - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. ir.library.oregonstate.edu [ir.library.oregonstate.edu]
- 11. Acephate Technical Fact Sheet [npic.orst.edu]
- To cite this document: BenchChem. [Toxicological Profile of Acephate in Non-Target Organisms: An In-Depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b021764#toxicological-profile-of-acephate-in-non-target-organisms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com